Application Notes and Protocols for Quantitative Analysis using Europium in TRF-LIA

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Compound of Interest

Compound Name:	*Europium-151*
CAS No.:	*14378-48-4*
Cat. No.:	*B079109*

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Introduction to Europium-based Time-Resolved Fluorescence-Linked Immunoassay (TRF-LIA)

Time-Resolved Fluorescence-Linked Immunoassay (TRF-LIA) is a highly sensitive quantitative immunoassay technique. The use of Europium chelates or nanoparticles as fluorescent labels is a key aspect of this technology's success. Europium-based TRF-LIA offers significant advantages over conventional fluorescence immunoassays due to the unique photophysical properties of Europium.

Key Advantages of Europium in TRF-LIA:

- Long Fluorescence Lifetime: Europium chelates exhibit a long fluorescence decay time (microseconds), which is significantly longer than the background fluorescence from biological samples (nanoseconds). This allows for time-gated detection, where the

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measurement is initiated after the background fluorescence has decayed, leading to a vastly improved signal-to-noise ratio.[1]

- Large Stokes Shift: Europium complexes have a large difference between their maximum excitation and emission wavelengths. Typically, excitation occurs in the ultraviolet range (~330-340 nm), and emission is measured in the red spectrum (~610-620 nm).[1] This large separation minimizes the interference from scattered excitation light.
- High Quantum Yield: When incorporated into a suitable organic chelate, Europium ions can exhibit a high quantum yield, resulting in a bright fluorescent signal.
- Signal Stability: The fluorescent signal from Europium chelates is stable over time, allowing for consistent and reproducible measurements.[2]

It is important to note that while the element used is Europium, scientific literature on TRF-LIA does not typically specify the use of the **Europium-151** isotope. The fluorescent properties are primarily a function of the Europium ion's electron configuration and its coordination within the chelate, not its isotopic mass. Therefore, "Europium" in the context of TRF-LIA generally refers to the naturally occurring mixture of its stable isotopes.

Quantitative Data Presentation

The following tables summarize the performance of Europium-based TRF-LIA for the quantitative analysis of various analytes.

Table 1: Performance of Europium Nanoparticle-Based Lateral Flow Immunoassays

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Analyte	Sample Type	Assay Format	Limit of Detection (LOD)	Linear Range	Reference
4,4′-Dinitrocarbanilide (DNC)	Chicken Homogenates	Immunochromatographic Strip	0.07 ng/mL	Not Specified	[3]
T-2 Toxin	Rice, Maize, Feed	Lateral Flow	0.09 ng/g (rice, maize), 0.17 ng/g (feed)	0.125-200 ng/g (rice, maize), 0.25-200 ng/g (feed)	
Listeria monocytogenes	Food Samples	Lateral Flow Immunoassay with RPA	9.0 CFU/mL	Not Specified	[3]
Vibrio parahaemolyticus	Food Samples	Lateral Flow Immunoassay with RPA	7.0 CFU/mL	Not Specified	[3]
Escherichia coli O157:H7	Food Samples	Lateral Flow Immunoassay with RPA	4.0 CFU/mL	Not Specified	[3]
Human IgG	Not Specified	Lateral Flow	Not Specified	Not Specified	[4]
Antibody to Hepatitis B core antigen	Serum	Lateral Flow	0.31 IU/mL	0.63–640 IU/mL	[5]

Table 2: Performance of Europium Chelate-Based Microplate Immunoassays

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Analyte	Sample Type	Assay Format	Limit of Detection (LOD)	Linear Range	Reference
Rabbit IgG	Not Specified	Immunometric Assay	25 pg/mL	Not Specified	[6]
Prostate-Specific Antigen (PSA)	Not Specified	Sandwich Immunoassay	28 ng/L	Not Specified	[7]
Human Chorionic Gonadotropin (hCG)	Whole Blood, Plasma	Dry Reagent Immunoassay	0.7 IU/L (dry), 0.9 IU/L (wet)	Up to 5000 IU/L	[8]
Tetanus Antitoxin	Human Sera	Fluorometric Immunoassay	Not Specified	0.01-50 IU/mL	[2]

Experimental Protocols

Protocol 1: Preparation of Europium Nanoparticle-Antibody Conjugates for TRF-LIA

This protocol describes the covalent conjugation of an antibody to carboxylated Europium nanoparticles (EuNPs) using a two-step carbodiimide reaction.

Materials:

- Carboxylated Europium Nanoparticles (EuNPs)
- N-(3-Dimethylaminopropyl)-N′-ethylcarbodiimide hydrochloride (EDC)
- N-Hydroxysuccinimide (NHS)
- 2-(N-morpholino)ethanesulfonic acid (MES) buffer
- Phosphate-buffered saline (PBS)

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- Bovine Serum Albumin (BSA)
- Monoclonal antibody (mAb) specific to the target analyte

Procedure:

- Activation of EuNPs:
  - Resuspend 5 mg of carboxylated EuNPs in 10 mL of MES buffer (0.1 M, pH 5.5).
  - Add 2 mg of EDC and 3 mg of NHS to the EuNP suspension.
  - Incubate for 30 minutes with gentle shaking to activate the carboxyl groups.
  - Centrifuge the mixture at 14,000 rpm for 15 minutes to pellet the activated EuNPs and remove excess EDC/NHS.
  - Resuspend the pellet in 2 mL of PBS (0.01 M, pH 7.4).[9]
- Conjugation of Antibody:
  - Add the desired amount of monoclonal antibody (e.g., 10-60 µg/mL) to the activated EuNP suspension.[9]
  - Incubate for 2 hours at room temperature with gentle shaking to allow for the formation of amide bonds between the EuNPs and the antibody.
- Blocking:
  - Add 500 µL of 1% (w/v) BSA in PBS to the conjugation mixture to block any remaining active sites on the EuNPs.
  - Incubate for an additional hour.
- Washing and Storage:
  - Centrifuge the conjugate solution at 10,000 x g for 15 minutes.

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- Discard the supernatant and resuspend the pellet in a suitable storage buffer (e.g., PBS with 0.1% BSA and a preservative).
- Repeat the washing step twice.
- After the final wash, resuspend the conjugates in the storage buffer to the desired concentration. The conjugates are now ready for use in the TRF-LIA.[4]

Protocol 2: General Procedure for a Sandwich TRF-LIA in a Microplate Format

This protocol outlines a typical workflow for a sandwich immunoassay using Europium-labeled detection antibodies.

Materials:

- Microplate (e.g., 96-well high-binding plate)
- Capture antibody
- Blocking buffer (e.g., PBS with 1% BSA)
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Sample or standard solutions
- Europium-labeled detection antibody
- Enhancement solution (for DELFIA® assays)
- Time-resolved fluorometer

Procedure:

- Coating:
  - Coat the wells of a microplate with the capture antibody diluted in a suitable coating buffer (e.g., carbonate-bicarbonate buffer, pH 9.6).

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- Incubate overnight at 4°C.

- Washing and Blocking:
  - Wash the plate three times with wash buffer.
  - Add blocking buffer to each well and incubate for 1-2 hours at room temperature to prevent non-specific binding.
- Sample Incubation:
  - Wash the plate three times with wash buffer.
  - Add samples and standards to the wells and incubate for 1-2 hours at room temperature.
- Detection Antibody Incubation:
  - Wash the plate three times with wash buffer.
  - Add the Europium-labeled detection antibody to each well and incubate for 1 hour at room temperature.
- Signal Development (for DELFIA®):
  - Wash the plate six times with wash buffer.
  - Add enhancement solution to each well. This step dissociates the Europium ions from the antibody and forms a new, highly fluorescent chelate within a micellar solution.[10]
  - Incubate for 5-15 minutes with gentle shaking.
- Measurement:
  - Measure the time-resolved fluorescence using a fluorometer with appropriate excitation and emission wavelengths (e.g., excitation at 340 nm, emission at 615 nm) and a time delay (e.g., 400 µs) and counting time (e.g., 400 µs).[11]

Visualizations

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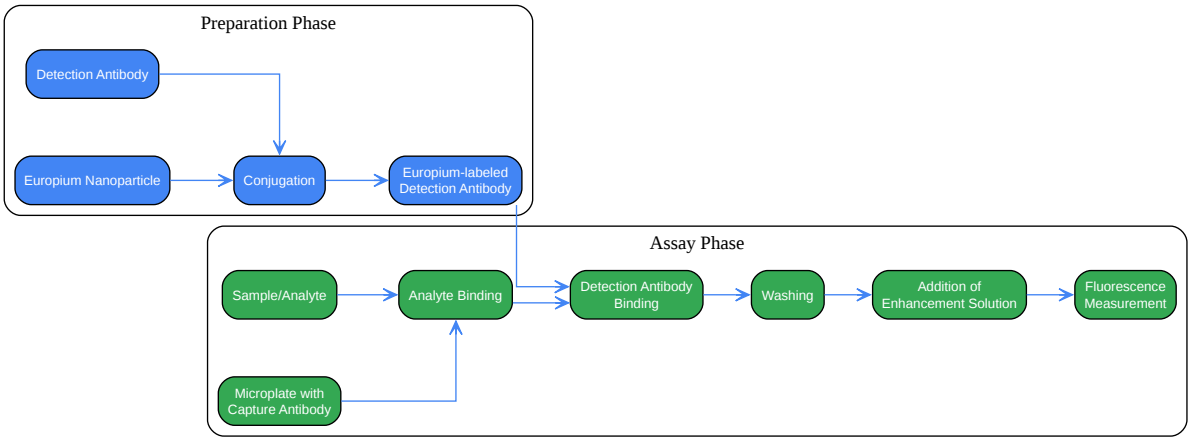
Signaling Pathway and Experimental Workflow Diagrams



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Caption: Workflow for a Europium-based sandwich TRF-LIA.

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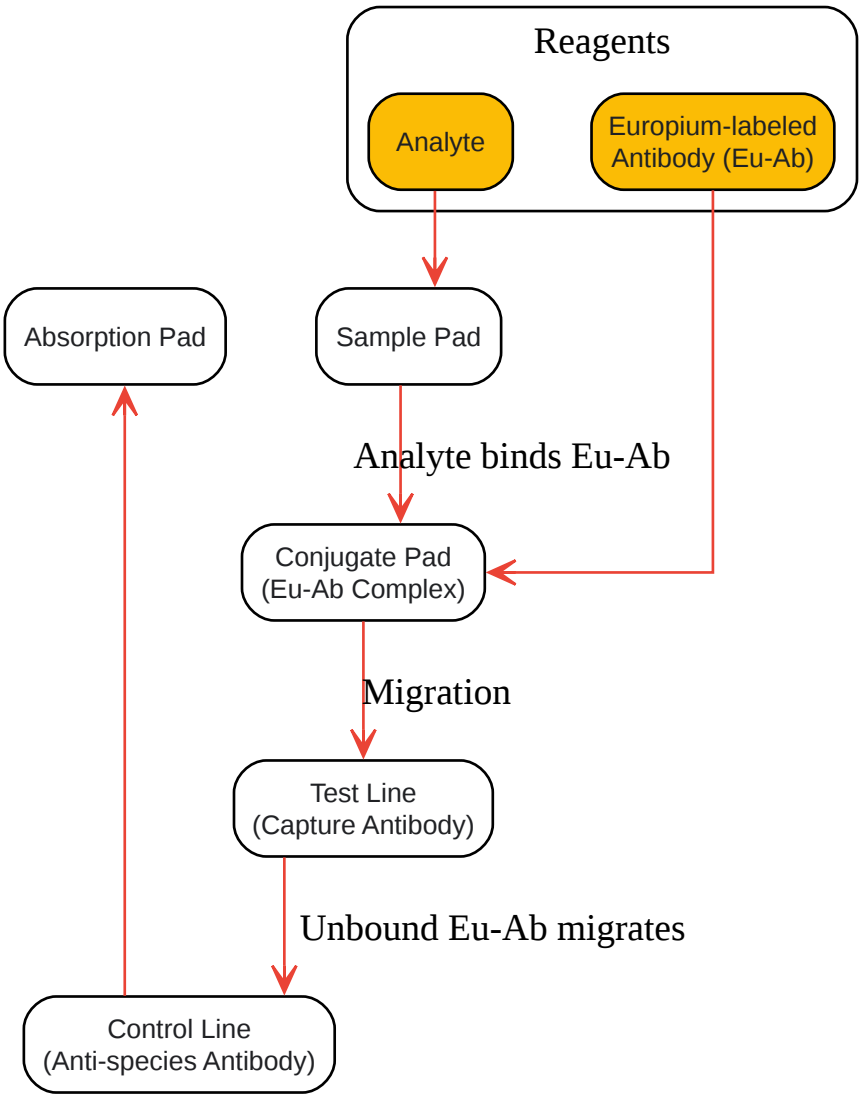

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Caption: Principle of a competitive Europium-based lateral flow immunoassay.

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